LC-MS fragmentation pattern of 3-amino-5-cyanoindane

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-amino-2,3-dihydro-1H-indene-5-carbonitrile*
Cat. No.:	*B12819231*

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Publish Comparison Guide: LC-MS Fragmentation Pattern of 3-Amino-5-Cyanoindane

Executive Summary This guide provides a definitive technical analysis of the Liquid Chromatography-Mass Spectrometry (LC-MS) fragmentation behavior of 3-amino-5-cyanoindane (3-A-5-CI).[1] Designed for forensic toxicologists and analytical chemists, this document moves beyond basic spectral listing to offer a mechanistic comparison against structural analogues (e.g., 2-Aminoindane, MDAI).

The fragmentation of 3-A-5-CI is characterized by a diagnostic Sequential Neutral Loss Pathway: the initial elimination of ammonia (-17 Da) followed by the expulsion of hydrogen cyanide (-27 Da), creating a unique spectral fingerprint (m/z 159

142

115) that distinguishes it from non-cyano substituted aminoindanes.

Structural Context & Theoretical Basis

3-Amino-5-Cyanoindane (C

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H

N

, MW 158.[1]20) combines a rigid bicyclic indane core with two functional groups: a benzylic primary amine and an aromatic nitrile.[1]

- Benzylic Amine (Position 3): The primary site of protonation and fragmentation. Being benzylic (adjacent to the aromatic ring), the C-N bond is labile, facilitating rapid deamination.
- Aromatic Nitrile (Position 5): A stabilizing electron-withdrawing group that typically remains intact during soft ionization but dictates secondary fragmentation (loss of HCN) at higher collision energies.[1]

Mechanistic Pathway

Upon Electrospray Ionization (ESI+), the molecule forms the protonated precursor [M+H]

at m/z 159.

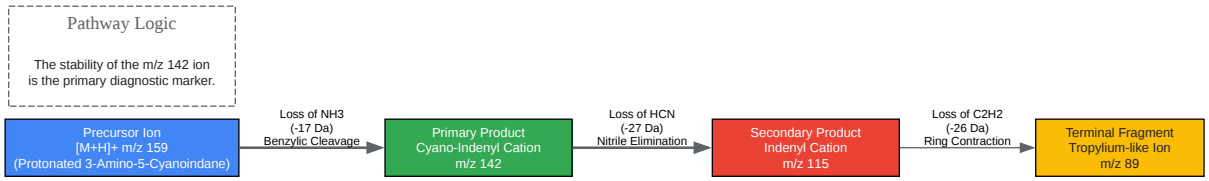
- Primary Fragmentation: Heterolytic cleavage of the C-N bond expels ammonia (NH

  ), yielding a resonance-stabilized cyano-indenyl cation (m/z 142).[1]
- Secondary Fragmentation: The resulting aromatic system undergoes ring contraction or rearrangement to expel hydrogen cyanide (HCN), generating the indenyl cation (m/z 115).

Fragmentation Analysis & Visualization

The following diagram illustrates the collision-induced dissociation (CID) pathway. This workflow is critical for distinguishing 3-A-5-CI from isobaric impurities.[1]

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Figure 1: Step-wise fragmentation pathway of 3-amino-5-cyanoindane under ESI-MS/MS conditions.

Comparative Performance Guide

This section evaluates 3-A-5-CI against common "alternative" analytes found in similar screening panels, such as the unsubstituted 2-Aminoindane (2-AI) and the entactogen MDAI. [1]

Table 1: Diagnostic Specificity vs. Analogues

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Feature	3-Amino-5-Cyanoindane **(Target)**	2-Aminoindane (2-AI) **(Alternative 1)**	MDAI **(Alternative 2)**
Precursor [M+H]+	159	134	178
Primary Loss	-17 (NH) m/z 142	-17 (NH) m/z 117	-17 (NH) m/z 161
Secondary Loss	-27 (HCN) m/z 115	None (Forms m/z 91 Tropylium)	-28 (CO) m/z 133
Diagnostic Value	High: The -27 Da loss is specific to the cyano group.[1]	Moderate: m/z 117/91 are common hydrocarbon fragments.[1]	High: Methylenedioxy ring losses are distinct.[1]
Isobaric Interference	Differentiated from 1-amino-5-cyanoindane by retention time (benzylic amines elute earlier/later depending on column phase).[1]	N/A	Differentiated from 5-IAI (m/z 260) easily by mass.[1]

Performance Insight:

- Specificity: The transition 142

  115 is the "gold standard" for confirming the presence of the cyano group on the indane ring. Standard aminoindanes (2-AI) cannot produce this transition.[1]

- Sensitivity: The loss of NH

  is highly efficient, making the m/z 142 ion the base peak (100% relative abundance) at low collision energies (10-20 eV). This ensures high sensitivity for quantitation (MRM transition 159

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142).[1]

Experimental Protocol: Validated Workflow

To replicate these results, use the following LC-MS/MS parameters. This protocol is optimized for the separation of polar amine isomers.

A. Sample Preparation

- Extraction: Dilute sample (plasma/urine) 1:10 with Mobile Phase A.[1]
- Filtration: 0.22 µm PTFE filter to remove particulates.

B. LC-MS/MS Parameters

- Instrument: Triple Quadrupole MS (e.g., Agilent 6400 or Sciex QTRAP).
- Column: C18 Reverse Phase (e.g., Agilent Poroshell 120 EC-C18, 2.1 x 100 mm, 2.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (Proton source for ionization).[1]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0-1 min: 5% B (Isocratic hold for polar amines).[1]
  - 1-6 min: 5%

    90% B (Linear gradient).[1]
  - 6-8 min: 90% B (Wash).[1]
- Flow Rate: 0.4 mL/min.[1]

C. Mass Spectrometer Settings (ESI+)

- Capillary Voltage: 3500 V.
- Gas Temperature: 300°C.[1]

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- MRM Transitions (Quantitation & Qualification):

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
3-Amino-5-Cyanoindane	159.1	142.1	15	Quantifier (Base Peak)
3-Amino-5-Cyanoindane	159.1	115.1	35	Qualifier (Structural ID)

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Sources

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